

# Material Safety Data Sheet (MSDS) for 4-Bromo-2,6-dichloropyrimidine

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## Compound of Interest

Compound Name: 4-Bromo-2,6-dichloropyrimidine

Cat. No.: B2632111

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## An In-Depth Technical Guide to the Material Safety of 4-Bromo-2,6-dichloropyrimidine

This document serves as a comprehensive technical guide to the safe handling, storage, and emergency management of **4-Bromo-2,6-dichloropyrimidine** (CAS No. 98519-66-5).

Designed for researchers, chemists, and drug development professionals, this guide moves beyond a standard Material Safety Data Sheet (MSDS) to provide a deeper understanding of the material's inherent risks and the scientific rationale behind critical safety protocols. Given the limited publicly available, peer-reviewed toxicological data for this specific compound, this guide synthesizes information from its structural analogs to present a cautious and comprehensive safety profile.

## Chemical Identity and Physicochemical Properties

**4-Bromo-2,6-dichloropyrimidine** is a halogenated heterocyclic compound, a class of molecules frequently used as building blocks in medicinal chemistry and materials science. Its reactivity is dictated by the electron-deficient pyrimidine ring and the three halogen substituents, which can serve as handles for further chemical modification. Understanding its physical properties is the first step in designing safe handling procedures.

Table 1: Physicochemical Properties of 4-Bromo-2,6-dichloropyrimidine

Property	Value	Source
CAS Number	98519-66-5	<a href="#">[1]</a>
Molecular Formula	C <sub>4</sub> HBrCl <sub>2</sub> N <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	227.87 g/mol	<a href="#">[1]</a>
Appearance	Solid (inferred from analogs)	<a href="#">[2]</a> <a href="#">[3]</a>
Storage Temperature	-20°C, sealed, away from moisture	<a href="#">[1]</a>
Topological Polar Surface Area (TPSA)	25.78 Å <sup>2</sup>	<a href="#">[1]</a>
Predicted LogP	2.5459	<a href="#">[1]</a>

The low polar surface area and positive LogP value suggest limited solubility in water and a preference for nonpolar environments, which has implications for both its biological activity and environmental fate.

## Hazard Analysis and GHS Classification

While specific GHS classification for **4-Bromo-2,6-dichloropyrimidine** is not universally established, a hazard assessment based on structurally similar compounds—such as other brominated and chlorinated pyrimidines—is critical for establishing a precautionary approach. [\[4\]](#)[\[5\]](#)[\[6\]](#) These analogs are frequently classified as corrosive, irritants, and may have acute toxicity.[\[6\]](#) Therefore, it is prudent to handle this compound with a high degree of caution.

Table 2: Inferred GHS Hazard Classification and Precautionary Statements

Hazard Class	Pictogram	Signal Word	Hazard Statement	Precautionary Statements (selected)
Acute Toxicity, Oral (Category 3)		Danger	H301: Toxic if swallowed.	P264, P270, P301+P316[6]
Skin Corrosion (Category 1B)	corrosive	Danger	H314: Causes severe skin burns and eye damage.	P260, P280, P302+P361+P354, P363[6]
Serious Eye Damage (Category 1)	corrosive	Danger	H318: Causes serious eye damage.	P280, P305+P354+P338[6]
Respiratory Irritation (Category 3)	exclamation	Warning	H335: May cause respiratory irritation.	P261, P271, P304+P340[7][8]

Disclaimer: This classification is inferred from structurally related compounds and should be used for provisional safety planning. The toxicological properties of **4-Bromo-2,6-dichloropyrimidine** have not been fully investigated.

## Risk Mitigation and Safe Handling Protocols

The primary routes of exposure are inhalation of dust, skin/eye contact, and ingestion.[5] Engineering controls are the most effective way to mitigate these risks.

Causality of Experimental Choices:

- Chemical Fume Hood: Handling this solid compound in a certified chemical fume hood is mandatory. This is not merely to control odor but to contain fine particulates that can be unknowingly inhaled, causing respiratory irritation as suggested by data on analogs.[9][10]
- Designated Area: All work with this compound should be performed in a designated area of the lab to prevent cross-contamination. This includes using dedicated glassware and equipment where possible.

## Experimental Protocol: Weighing and Handling Solid 4-Bromo-2,6-dichloropyrimidine

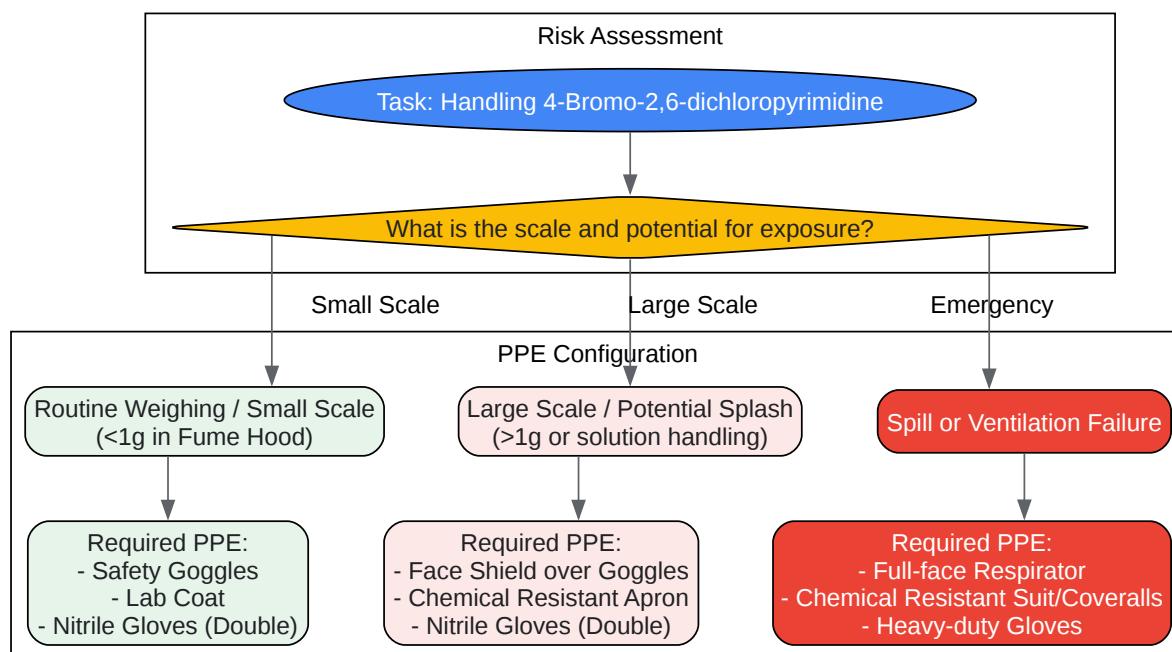
- Preparation: Don appropriate Personal Protective Equipment (PPE) as outlined in Section 4. Ensure a chemical fume hood is operational and the sash is at the appropriate height.
- Staging: Place an analytical balance, weighing paper, spatula, and a sealable container for the compound inside the fume hood.
- Taring: Place the weighing paper on the balance and tare it.
- Dispensing: Open the stock container inside the hood. Using the spatula, carefully transfer the desired amount of solid to the weighing paper. Minimize any dust generation by avoiding rapid movements.
- Sealing: Immediately and securely close the stock container.
- Transfer: Carefully transfer the weighed solid to the reaction vessel or desired container.
- Cleanup: Dispose of the weighing paper in a designated solid hazardous waste container. Wipe down the spatula and any surfaces inside the fume hood that may have been contaminated using a solvent-moistened cloth (e.g., ethanol or isopropanol), and dispose of the cloth in the hazardous waste container.
- Doffing PPE: Remove gloves using the proper technique and dispose of them. Wash hands thoroughly with soap and water.<sup>[8]</sup>

## Personal Protective Equipment (PPE) Selection and Rationale

PPE is the last line of defense. Its selection must be based on a thorough risk assessment of the planned procedure.

- Eye and Face Protection: Chemical safety goggles are the minimum requirement.<sup>[2]</sup> Due to the severe corrosive potential suggested by analogs, a full face shield should be worn over the goggles, especially when handling larger quantities or when there is a risk of splashing.<sup>[5][9]</sup>

- Skin Protection: A flame-retardant lab coat is required. Chemical-resistant gloves are mandatory. Nitrile gloves are a common choice, but it is crucial to check the manufacturer's breakthrough time for chlorinated and brominated compounds. Double-gloving is recommended.[4]
- Respiratory Protection: For most operations within a fume hood, respiratory protection is not required. However, if engineering controls are not available or in the case of a large spill, a NIOSH-approved respirator with cartridges appropriate for organic vapors and particulates is necessary.[4][10]



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**PPE Selection Workflow for 4-Bromo-2,6-dichloropyrimidine.**

# Emergency Response Procedures

Rapid and correct response to an exposure or spill is critical to minimizing harm.

## First-Aid Measures

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing. Seek immediate medical attention.[\[4\]](#)  
[\[5\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[4\]](#)[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[4\]](#)

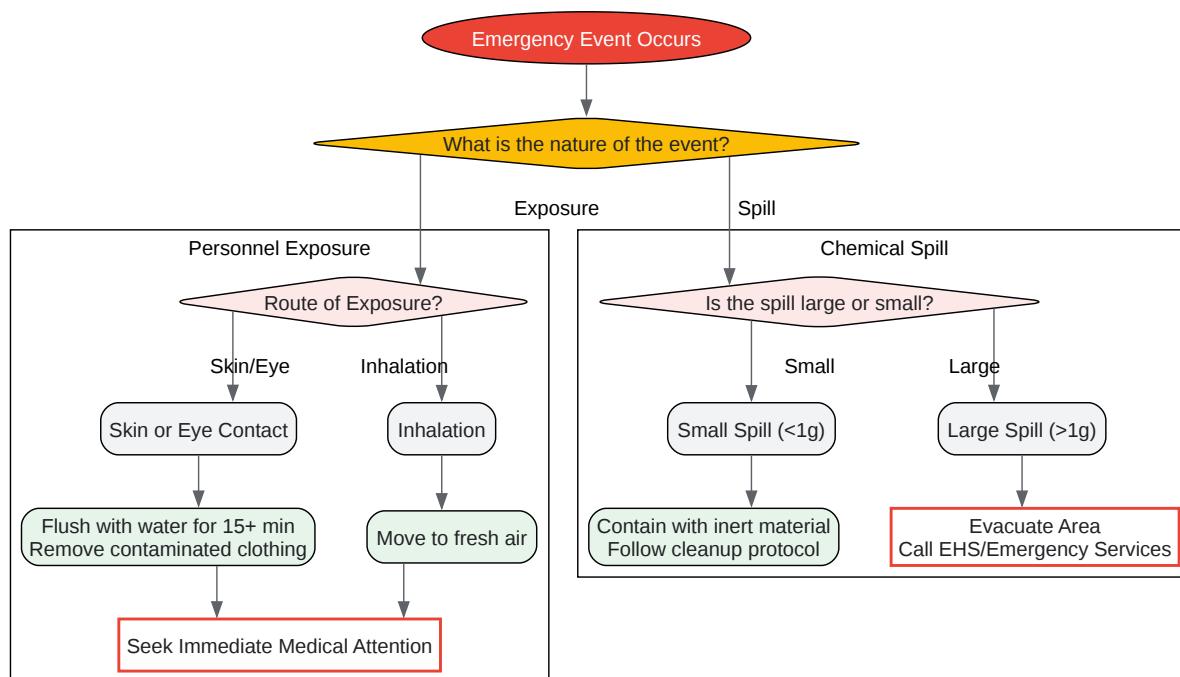
## Accidental Release Measures

The primary goal is to contain the spill without creating additional hazards (e.g., airborne dust).

## Protocol: Small Solid Spill Cleanup (<1g)

- Evacuate and Secure: Alert others in the immediate area. Restrict access to the spill zone. Ensure work is done in a well-ventilated area or fume hood.[\[9\]](#)
- Don PPE: Wear appropriate PPE, including double nitrile gloves, safety goggles, a face shield, and a lab coat.
- Contain: Gently cover the spill with a dry, inert absorbent material such as vermiculite, sand, or dry lime.[\[9\]](#) Do not use combustible materials like paper towels.
- Collect: Carefully sweep or scoop the material into a clearly labeled, sealable hazardous waste container. Avoid creating dust.[\[10\]](#)

- Decontaminate: Wipe the spill area with a cloth dampened with a suitable solvent (e.g., isopropanol), then with soap and water.
- Dispose: Place all contaminated materials (including gloves and wipes) into the hazardous waste container.
- Report: Report the incident to the laboratory supervisor or Environmental Health & Safety department.



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*General Emergency Response Flowchart.*

## Storage and Disposal

Proper long-term storage and disposal are essential for safety and environmental protection.

- Storage: The compound should be stored in a cool, dry, well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong acids.[4][11] One supplier recommends storage at -20°C in a tightly sealed container to prevent degradation from moisture.[1]
- Disposal: All waste containing this material must be treated as hazardous waste. It should be collected in sealed, properly labeled containers and disposed of through a licensed waste disposal company.[12] Do not dispose of it down the drain or with general laboratory trash.[7]

## Toxicological Profile

Note: The toxicological properties of this specific chemical have not been fully investigated. The following information is based on the known hazards of structurally similar compounds.

- Acute Effects: Expected to be corrosive to skin and eyes, causing severe burns.[6] Inhalation may cause severe irritation to the respiratory tract.[4] Ingestion is likely to be toxic, potentially causing severe damage to the gastrointestinal tract.[6]
- Chronic Effects: The long-term effects of exposure are unknown. Due to the presence of a halogenated pyrimidine core, a structure found in some mutagenic and carcinogenic compounds, chronic exposure should be avoided.
- Carcinogenicity: This compound is not listed by IARC, NTP, or OSHA as a carcinogen.[5]

This guide underscores the importance of a proactive and informed approach to chemical safety. By understanding the rationale behind safety protocols, researchers can foster a laboratory environment that is not only compliant but also inherently safer.

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- To cite this document: BenchChem. [Material Safety Data Sheet (MSDS) for 4-Bromo-2,6-dichloropyrimidine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2632111#material-safety-data-sheet-msds-for-4-bromo-2-6-dichloropyrimidine]

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